

CAS number and chemical structure of O-Desmethyltramadol hydrochloride

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Compound of Interest

Compound Name: *O*-Desmethyltramadol hydrochloride

Cat. No.: B1140644

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An In-depth Technical Guide to **O-Desmethyltramadol Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Structure

O-Desmethyltramadol (O-DSMT), the principal active metabolite of the analgesic drug tramadol, is a synthetic opioid of the phenylpropylamine class.^[1] The hydrochloride salt is a common form used in research and development due to its increased solubility and stability.

- Chemical Name: (1RS,2RS)-2-[(dimethylamino)methyl]-1-(3-hydroxyphenyl)cyclohexan-1-ol hydrochloride^[2]
- Synonyms: O-DSMT, Desmetramadol, M1 metabolite^{[3][4][5]}
- Molecular Formula: C₁₅H₂₄ClNO₂^{[3][6]}
- Molecular Weight: 285.81 g/mol ^{[3][6][7]}

CAS Numbers:

The assignment of a specific CAS (Chemical Abstracts Service) number can vary depending on the stereochemistry of the molecule. Several CAS numbers are associated with O-

Desmethyltramadol and its salts:

Compound	CAS Number
O-Desmethyltramadol hydrochloride (racemate)	185453-02-5
(-)O-Desmethyltramadol hydrochloride	144830-15-9
O-Desmethyltramadol (racemic free base)	73986-53-5

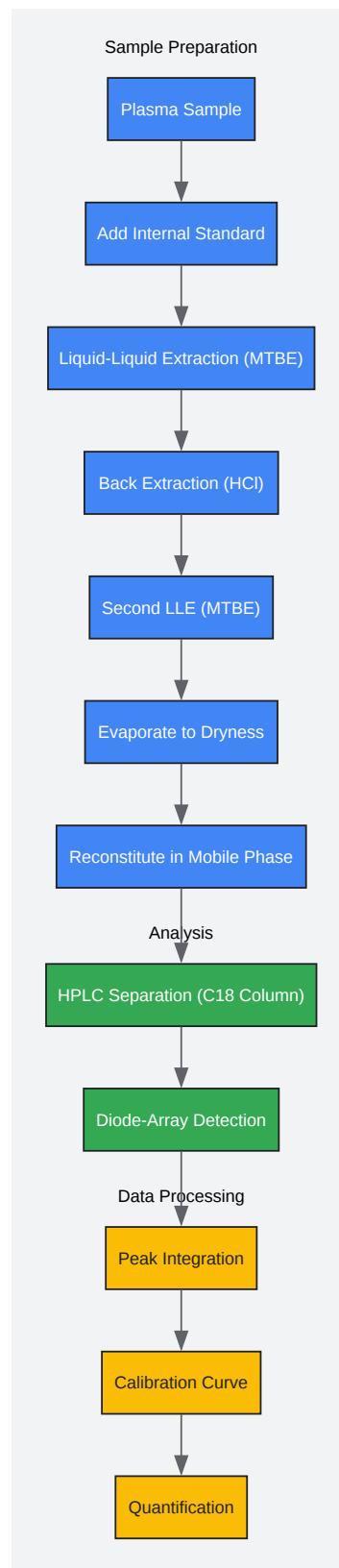
Data sourced from multiple chemical suppliers and databases.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Chemical Structure:

Caption: Metabolic conversion of Tramadol to its primary metabolites.

Experimental Workflow for HPLC-DAD Analysis

This diagram outlines the key steps in the analytical workflow for quantifying O-Desmethyltramadol in plasma samples using HPLC-DAD.

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Caption: Workflow for the quantification of O-DSMT in plasma by HPLC-DAD.

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